

# Application of Bikinin in Plant Cell Culture Experiments: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Bikinin*

Cat. No.: *B1667060*

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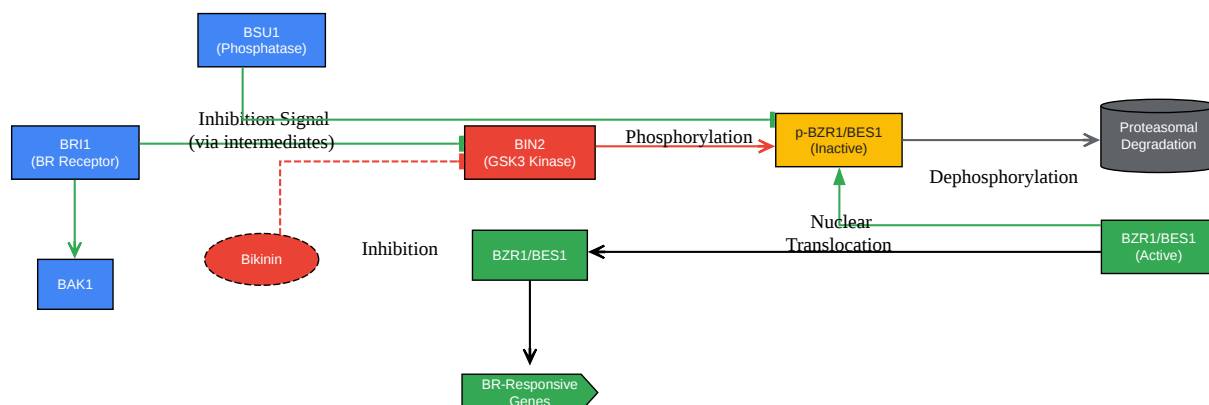
## Introduction

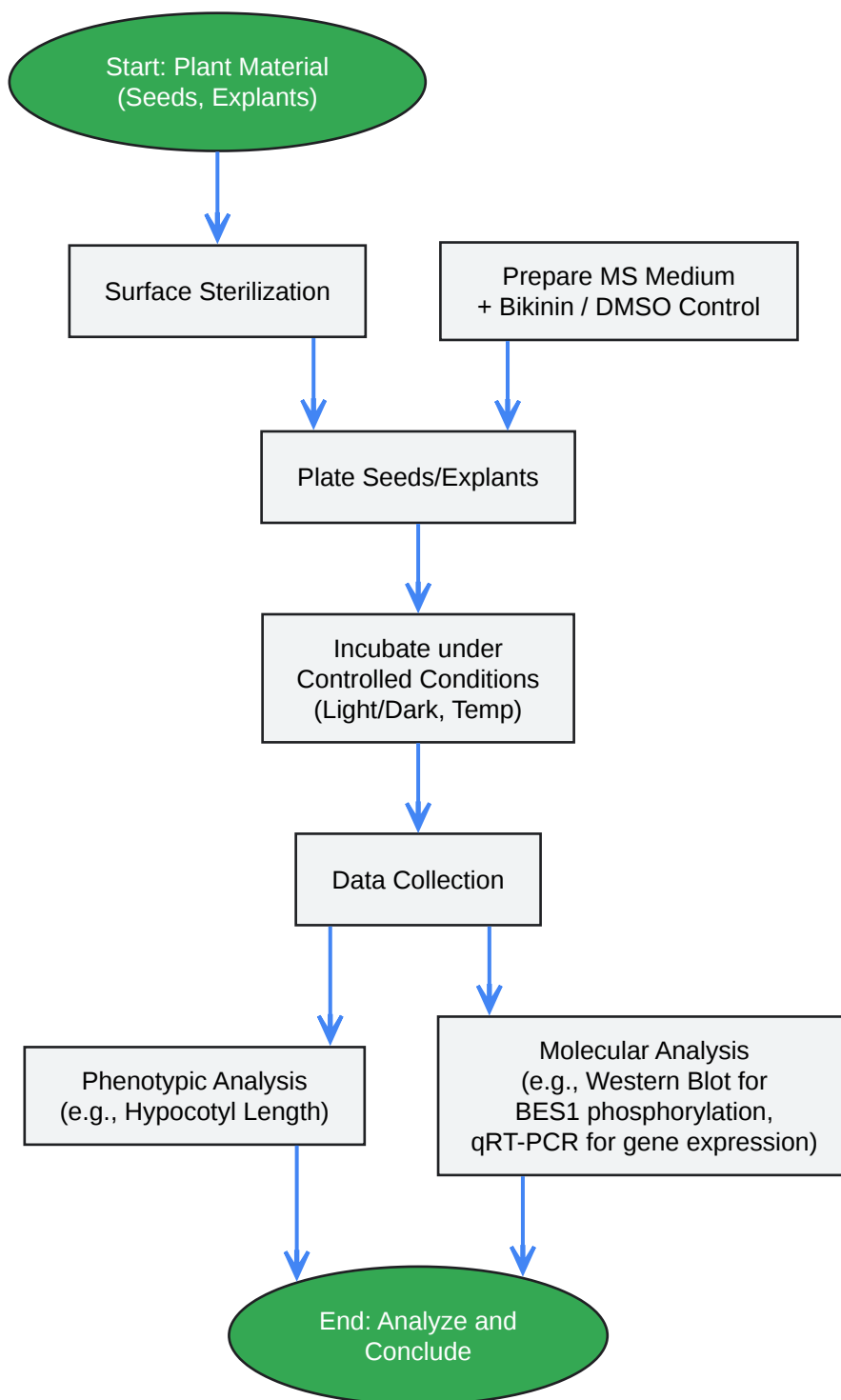
**Bikinin** is a potent and specific inhibitor of a subset of plant Glycogen Synthase Kinase 3 (GSK3)/SHAGGY-like kinases (ASKs), key negative regulators of the brassinosteroid (BR) signaling pathway.<sup>[1][2]</sup> By inhibiting these kinases, **Bikinin** effectively activates BR signaling, mimicking the effects of brassinosteroids themselves.<sup>[1][2]</sup> This activity makes **Bikinin** a valuable chemical tool for studying various aspects of plant growth, development, and stress responses. These application notes provide detailed protocols and quantitative data on the use of **Bikinin** in plant cell culture experiments.

## Mechanism of Action

**Bikinin** acts as an ATP-competitive inhibitor of several GSK3/Shaggy-like kinases, including BIN2 (Brassinosteroid Insensitive 2).<sup>[1]</sup> In the absence of brassinosteroids, BIN2 phosphorylates and inactivates the transcription factors BZR1 (Brassinazole Resistant 1) and BES1 (BRI1-EMS-Suppressor 1), preventing the expression of BR-responsive genes. When **Bikinin** inhibits BIN2, BZR1 and BES1 remain unphosphorylated, accumulate in the nucleus, and activate the transcription of genes involved in cell elongation, division, and other developmental processes.<sup>[1]</sup>

## Brassinosteroid Signaling Pathway with **Bikinin** Intervention





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## References

- 1. Chemical Inhibition of a Subset of Arabidopsis thaliana GSK3-like Kinases Activates Brassinosteroid Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bikinin-like inhibitors targeting GSK3/Shaggy-like kinases: characterisation of novel compounds and elucidation of their catabolism in planta - PMC [pmc.ncbi.nlm.nih.gov]
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